

# N-Desmethyl imatinib-d4 product information and data sheet

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## Compound of Interest

Compound Name: *N*-Desmethyl imatinib-d4

Cat. No.: B12367274

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## An In-depth Technical Guide to **N-Desmethyl Imatinib-d4**

This technical guide provides comprehensive information on **N-Desmethyl imatinib-d4**, a deuterated analog of the major active metabolite of Imatinib. It is intended for researchers, scientists, and drug development professionals utilizing this compound as an internal standard in quantitative bioanalytical assays.

## Product Information and Physical Properties

**N-Desmethyl imatinib-d4** is primarily used as an internal standard for the quantification of N-Desmethyl imatinib in biological samples by liquid chromatography-mass spectrometry (LC-MS) or gas chromatography-mass spectrometry (GC-MS).[1] Its physical and chemical properties are summarized below.

Property	Value	Reference
Chemical Name	N-(4-Methyl-3-((4-(pyridin-3-yl)pyrimidin-2-yl)amino)phenyl)-4-(piperazin-1-ylmethyl)benzamide-d4	[1]
Synonyms	Norimatinib-d4, N-Desmethyl Gleevec-d4	[2]
Molecular Formula	C <sub>28</sub> H <sub>25</sub> D <sub>4</sub> N <sub>7</sub> O	[1]
Molecular Weight	483.60 g/mol	[1]
CAS Number	404844-02-6 (Unlabeled)	[1]
Appearance	Off-White to Dark Yellow Solid	[3]
Purity	≥95% - 98.78% (by HPLC)	[1][3]
Solubility	Soluble in DMSO and Methanol.	[4]
Storage Conditions	Long-term storage at 2-8°C.	[1]

## Biological Context and Mechanism of Action

N-Desmethyl imatinib is the principal active metabolite of Imatinib, a tyrosine kinase inhibitor used in the treatment of chronic myeloid leukemia (CML) and other cancers.[5] Imatinib is metabolized in the liver primarily by the cytochrome P450 enzyme CYP3A4 to form N-Desmethyl imatinib.[5] This metabolite exhibits a similar in vitro potency against the Bcr-Abl tyrosine kinase as the parent drug, Imatinib.[5]

The Bcr-Abl oncoprotein is a constitutively active tyrosine kinase that drives the proliferation of leukemia cells. Imatinib and its N-desmethyl metabolite bind to the ATP binding site of the Bcr-Abl kinase domain, inhibiting its activity and blocking downstream signaling pathways that lead to cell proliferation and survival.

## Metabolic Pathway of Imatinib

The following diagram illustrates the metabolic conversion of Imatinib to N-Desmethyl imatinib.

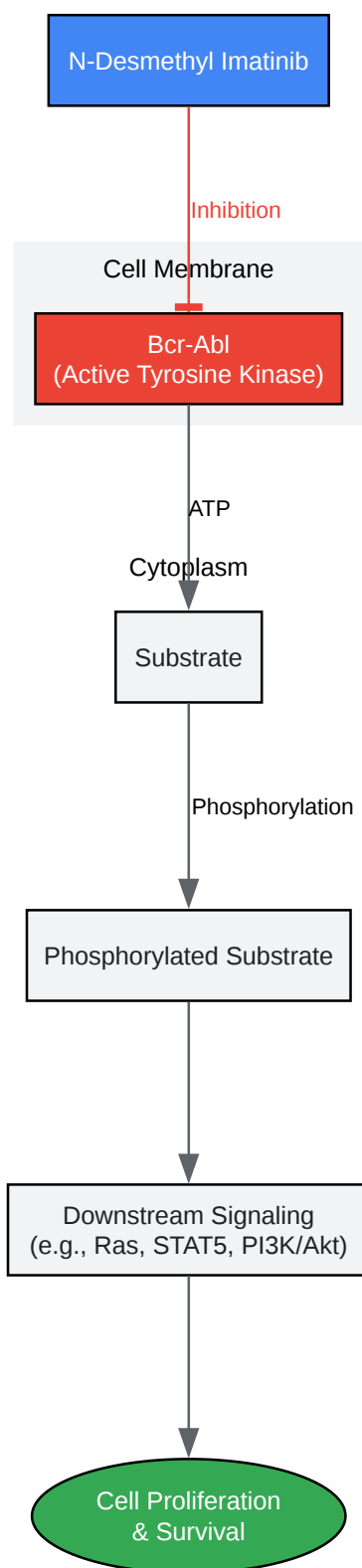


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Metabolism of Imatinib to N-Desmethyl Imatinib by CYP3A4.

## Bcr-Abl Signaling Pathway Inhibition

The diagram below depicts the Bcr-Abl signaling pathway and the inhibitory action of N-Desmethyl imatinib.



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Inhibition of the Bcr-Abl signaling pathway by N-Desmethyl Imatinib.

## Experimental Protocols

**N-Desmethyl imatinib-d4** is the ideal internal standard for the quantification of N-Desmethyl imatinib in biological matrices due to its similar chemical and physical properties, which ensures it behaves similarly during sample preparation and analysis, correcting for variability.

### Quantification of N-Desmethyl Imatinib in Human Plasma by LC-MS/MS

This protocol is adapted from established methods for the analysis of Imatinib and its metabolites.[6]

#### 3.1.1. Materials and Reagents

- **N-Desmethyl imatinib-d4** (Internal Standard)
- N-Desmethyl imatinib (Reference Standard)
- Human Plasma (blank)
- Methanol (LC-MS grade)
- Formic Acid (LC-MS grade)
- Ammonium Acetate (LC-MS grade)
- Ultrapure Water

#### 3.1.2. Preparation of Stock Solutions, Calibration Standards, and Quality Control Samples

- **Stock Solutions:** Prepare stock solutions of N-Desmethyl imatinib and **N-Desmethyl imatinib-d4** in methanol at a concentration of 1 mg/mL.
- **Working Solutions:** Prepare serial dilutions of the N-Desmethyl imatinib stock solution in 50% methanol to create working solutions for calibration standards and quality control (QC) samples. Prepare a working solution of **N-Desmethyl imatinib-d4** in 50% methanol at a suitable concentration (e.g., 100 ng/mL).

- Calibration Standards: Spike blank human plasma with the appropriate working solutions of N-Desmethyl imatinib to prepare a series of calibration standards (e.g., 1, 5, 10, 50, 100, 500, 1000 ng/mL).
- Quality Control Samples: Prepare QC samples in blank human plasma at low, medium, and high concentrations.

### 3.1.3. Sample Preparation

- To 100  $\mu$ L of plasma sample (calibration standard, QC, or unknown), add 25  $\mu$ L of the **N-Desmethyl imatinib-d4** internal standard working solution.
- Add 300  $\mu$ L of methanol to precipitate plasma proteins.
- Vortex the mixture for 1 minute.
- Centrifuge the samples at 10,000 rpm for 10 minutes.
- Transfer the supernatant to a clean tube for LC-MS/MS analysis.

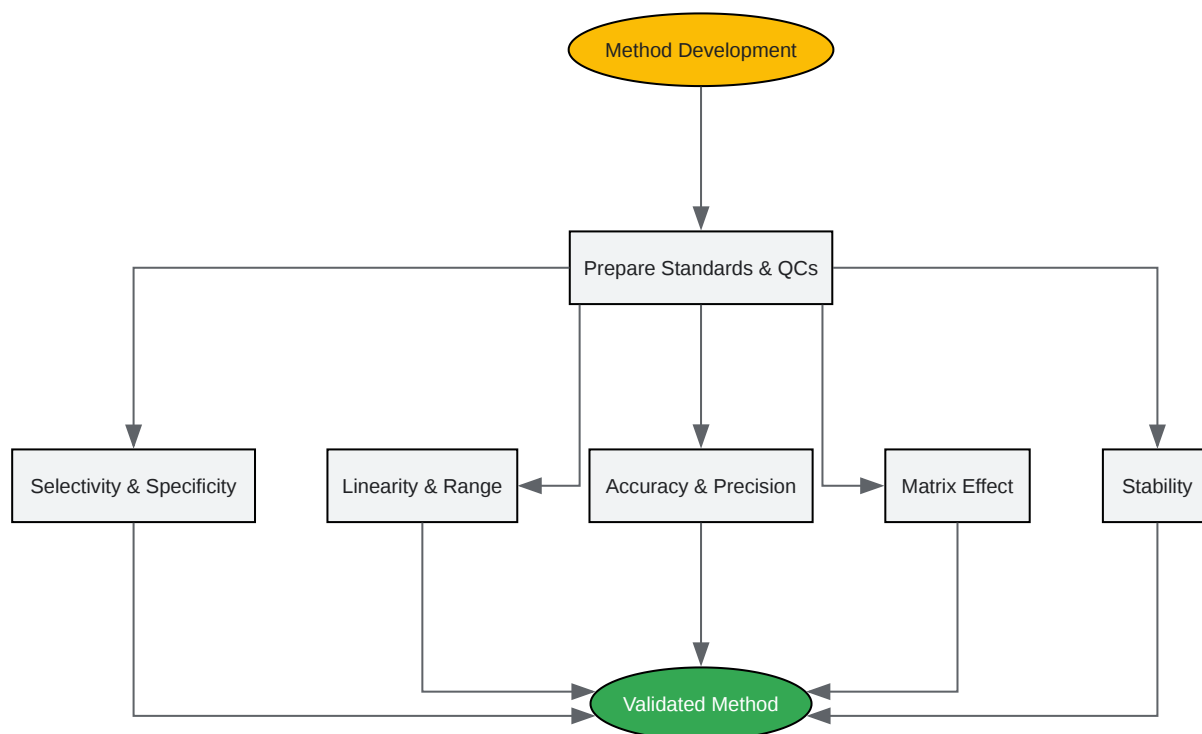
### 3.1.4. LC-MS/MS Conditions

Parameter	Value
LC System	High-Performance Liquid Chromatography System
Column	C18 reverse-phase column (e.g., 4.6 x 100 mm, 2.4 µm)
Mobile Phase	Methanol:Water (55:45, v/v) with 0.1% formic acid and 0.2% ammonium acetate
Flow Rate	0.7 mL/min
Injection Volume	10 µL
MS System	Triple quadrupole mass spectrometer
Ionization Mode	Positive Electrospray Ionization (ESI+)
MRM Transitions	N-Desmethyl imatinib: m/z 480 → 394 Desmethyl imatinib-d4: m/z 484 → 398 (predicted)

Note: The exact m/z transition for **N-Desmethyl imatinib-d4** should be confirmed experimentally.

## Bioanalytical Method Validation Workflow

The following workflow outlines the key steps for validating the bioanalytical method according to regulatory guidelines.



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Workflow for bioanalytical method validation.

## Data and Specifications

Quantitative data and specifications for **N-Desmethyl imatinib-d4** are provided by the manufacturer and should be confirmed with the Certificate of Analysis (CoA).

Parameter	Specification
Purity (HPLC)	≥95%
Identity (NMR, MS)	Conforms to structure
Deuterium Incorporation	Typically ≥98%



A representative Certificate of Analysis for the non-deuterated N-Desmethyl imatinib indicates the expected quality control tests.[3] Researchers should obtain the specific CoA for the lot of **N-Desmethyl imatinib-d4** being used.

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